

cloransulam-methyl soil binding capacity Kd values

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Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

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Soil Binding Capacity (Kd) of Cloransulam-methyl

The following table summarizes the quantitative data on soil sorption from the identified study [1] [2]:

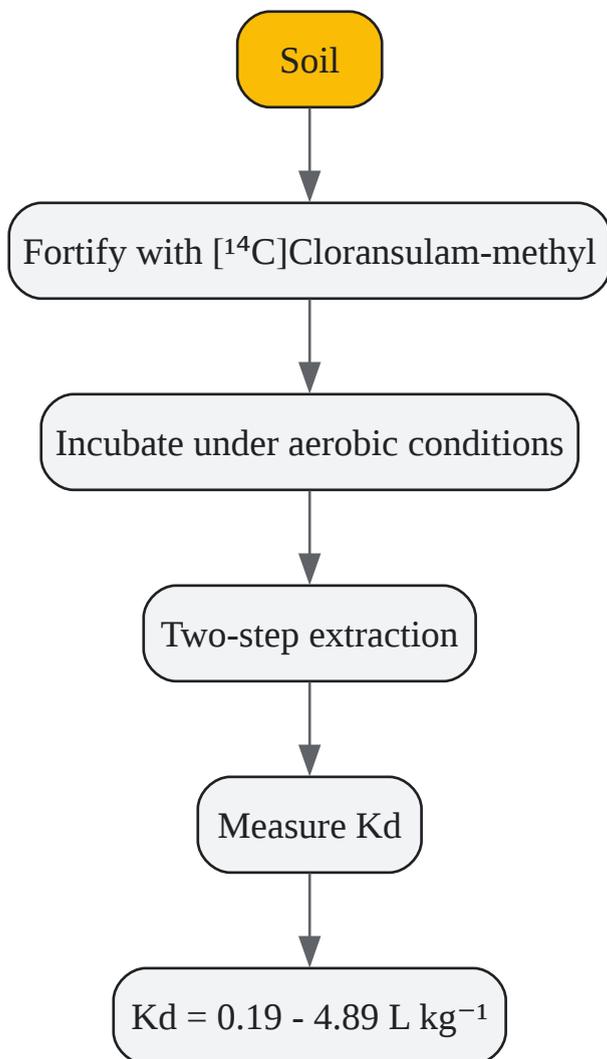
Property	Value Range	Experimental Conditions
Apparent Kd (Soil Sorption)	0.19 to 4.89 L kg ⁻¹ (across 16 different soils)	Soils were fortified with 189 ng g ⁻¹ of [¹⁴ C]cloransulam-methyl and incubated for up to 55 days.
Kd Trend	Apparent Kd increased with time.	A two-step extraction procedure was used.
Comparative Sorption	Metabolites tended to exhibit lower Kd values than the parent cloransulam-methyl.	-

Detailed Experimental Methodology

The key data on **cloransulam-methyl**'s soil binding capacity was derived from a comprehensive aerobic soil metabolism study. Here is a detailed breakdown of the experimental protocol [1] [2]:

- **Soil Samples:** The main sorption investigation was conducted on **16 different soils**. Earlier phases of the study used Cecil loamy sand and Hanford loam.
- **Soil Fortification:** Soils were fortified with [¹⁴C]cloransulam-methyl at a concentration of **189 ng per gram of soil**. The radiolabeling allowed for precise tracking of the herbicide and its breakdown products.
- **Incubation Conditions:** Soil samples were incubated in the dark at **25°C** and a moisture potential of **-100 kPa**. The incubation was maintained under a positive oxygen pressure to ensure aerobic conditions for up to 55 days.
- **Extraction & Measurement:** The apparent K_d values were produced using a **two-step extraction procedure**. This method helps distinguish between readily available and more tightly bound chemical fractions. The study noted that a sequential extraction with acetone/1 M HCl, citrate-dithionate, and 1 M NaOH was effective in reducing the pool of bound residues.

The following diagram illustrates the experimental workflow used to determine the K_d values:



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Interpretation and Context of the Findings

The data indicates that **cloransulam-methyl** has a **low to moderate soil binding capacity**. Kd values below 5 L kg⁻¹ generally suggest that the herbicide has potential for mobility in the soil environment. This is consistent with the study's observation that a significant portion of the applied herbicide was mineralized to CO₂ or transformed into metabolites that were less bound to the soil.

The finding that Kd values increased over time is crucial, as it implies that the herbicide becomes less mobile and less bioavailable as it persists in the soil. Furthermore, the identification of bound residues accounting for up to 76% of the applied material in one soil type highlights that a large fraction of the herbicide becomes incorporated into the soil matrix, which can limit its immediate environmental impact but raises questions about long-term persistence [1] [2].

Key Degradation Characteristics

The same study provided important context on the degradation kinetics of **cloransulam-methyl**, which is closely related to its environmental fate [1] [2]:

- **Degradation Half-Lives:** The dissipation of **cloransulam-methyl** in soil followed a biphasic pattern (fast initial degradation followed by a slower phase). Apparent first-order half-lives across the 16 soils ranged from **13 to 28 days**, with a mean of 18 days.
- **Major Metabolites:** The primary degradation products identified were:
 - **Cloransulam** (maximum concentration: 25 ng g⁻¹)
 - **5-Hydroxycloransulam-methyl** (maximum concentration: 9 ng g⁻¹)
 - **5-Hydroxycloransulam** (maximum concentration: 8 ng g⁻¹) These metabolites were found to be significantly less phytotoxic than the parent molecule.

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References

1. Products and Kinetics of Cloransulam - methyl Aerobic Soil Metabolism [academia.edu]
2. Publication : USDA ARS [ars.usda.gov]

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